

# Application Note and Protocol for HPLC Analysis of Shikimic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Shikimic acid

Cat. No.: B3318717

[Get Quote](#)

This document provides a detailed guide for the development and validation of a High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of shikimic acid. It is intended for researchers, scientists, and professionals in the field of drug development and natural product analysis.

## Introduction

Shikimic acid is a key chiral intermediate in the biosynthesis of aromatic amino acids in plants and microorganisms.[1] It serves as a precursor for the synthesis of various pharmaceuticals, including the antiviral drug oseltamivir. Accurate and reliable quantification of shikimic acid in various matrices is therefore crucial for quality control and research purposes. This application note describes a robust reversed-phase HPLC (RP-HPLC) method for the analysis of shikimic acid.

## Experimental Protocols

### Instrumentation and Materials

- HPLC System: An isocratic HPLC system equipped with a UV detector is suitable for this analysis.[2]
- Column: A C18 reversed-phase column is commonly used.[1] Other options include cation exchange columns or mixed-mode columns.[1][3]
- Reagents:

- Shikimic acid standard ( $\geq 98\%$  purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Sulfuric acid or phosphoric acid (analytical grade)
- Deionized water (18.2 M $\Omega$ ·cm)
- Sample Preparation: Syringe filters (0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ ) are required for sample filtration.

## Preparation of Standard Solutions and Mobile Phase

- Stock Standard Solution (e.g., 500 mg/L): Accurately weigh 50 mg of shikimic acid and dissolve it in 100 mL of deionized water.<sup>[2][3]</sup> This stock solution can be stored at  $-18^{\circ}\text{C}$  for several months.<sup>[2][3]</sup>
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 5, 25, 50, 100, 150 mg/L) by diluting the stock solution with deionized water.<sup>[2][3]</sup> These solutions should be prepared fresh daily.<sup>[2][3]</sup>
- Mobile Phase Preparation: A common mobile phase is a dilute acidic solution. For example, a 0.01 M sulfuric acid solution can be prepared by adding 20 mL of 1 N sulfuric acid to a 1000 mL volumetric flask and filling it up with deionized water.<sup>[2][3]</sup> Another option is a mixture of methanol and a dilute phosphate buffer.<sup>[4]</sup> The mobile phase should be filtered through a 0.45  $\mu\text{m}$  membrane and degassed before use.<sup>[2][3]</sup>

## Sample Preparation

The sample preparation method will vary depending on the matrix. For plant materials, an acidic extraction is often employed.

- Weigh a known amount of the homogenized sample (e.g., 200 mg of ground plant tissue).<sup>[5]</sup>
- Add a specific volume of extraction solvent (e.g., 2 mL of 0.25 N HCl).<sup>[5]</sup>
- Sonicate the mixture for a defined period (e.g., 30 minutes).<sup>[5]</sup>

- Centrifuge the sample to pellet the solid material.[5]
- Filter the supernatant through a 0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.[6]

## HPLC Analysis

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Set the detection wavelength. Common wavelengths for shikimic acid detection are in the range of 200-215 nm.[3][4][7][8]
- Inject a fixed volume (e.g., 10-20  $\mu\text{L}$ ) of the standard and sample solutions into the HPLC system.[6][7]
- Record the chromatograms and the peak areas.
- Quantify the amount of shikimic acid in the samples by comparing the peak areas with the calibration curve generated from the standard solutions.[3]

## Data Presentation

The following tables summarize typical quantitative data and chromatographic conditions for the HPLC analysis of shikimic acid.

Table 1: Comparison of HPLC Methods for Shikimic Acid Analysis

Parameter	Method 1	Method 2	Method 3
Column	C18 Reversed-Phase	Cation Exchange	Mixed-Mode (Newcrom BH)
Mobile Phase	0.01 M Sulfuric Acid in Water[6]	0.01 M Sulfuric Acid in Water[3]	Acetonitrile/Water (5/95) with 0.02% H3PO4[3]
Flow Rate	0.8 mL/min[6]	Not Specified	1.0 mL/min[3]
Detection Wavelength	213 nm[6]	210 nm[3]	200 nm[3]
Injection Volume	10-20 µL[6]	5 µL[2]	Not Specified
Column Temperature	30-35°C[6]	65°C (for cation exchange column)[3]	30°C[4]

Table 2: Method Validation Parameters for Shikimic Acid Analysis

Parameter	Result	Reference
Linearity Range	1.26 - 1000 µg/mL	[8]
Correlation Coefficient (r <sup>2</sup> )	> 0.999	[8]
Limit of Detection (LOD)	0.43 µg/mL	[8]
Limit of Quantitation (LOQ)	1.26 µg/mL	[8]
Recovery	98.5%	[9]
Reproducibility (RSD%)	1.67%	[9]

## Visualizations

### Shikimate Pathway

The following diagram illustrates the central role of shikimic acid in the biosynthesis of aromatic compounds.

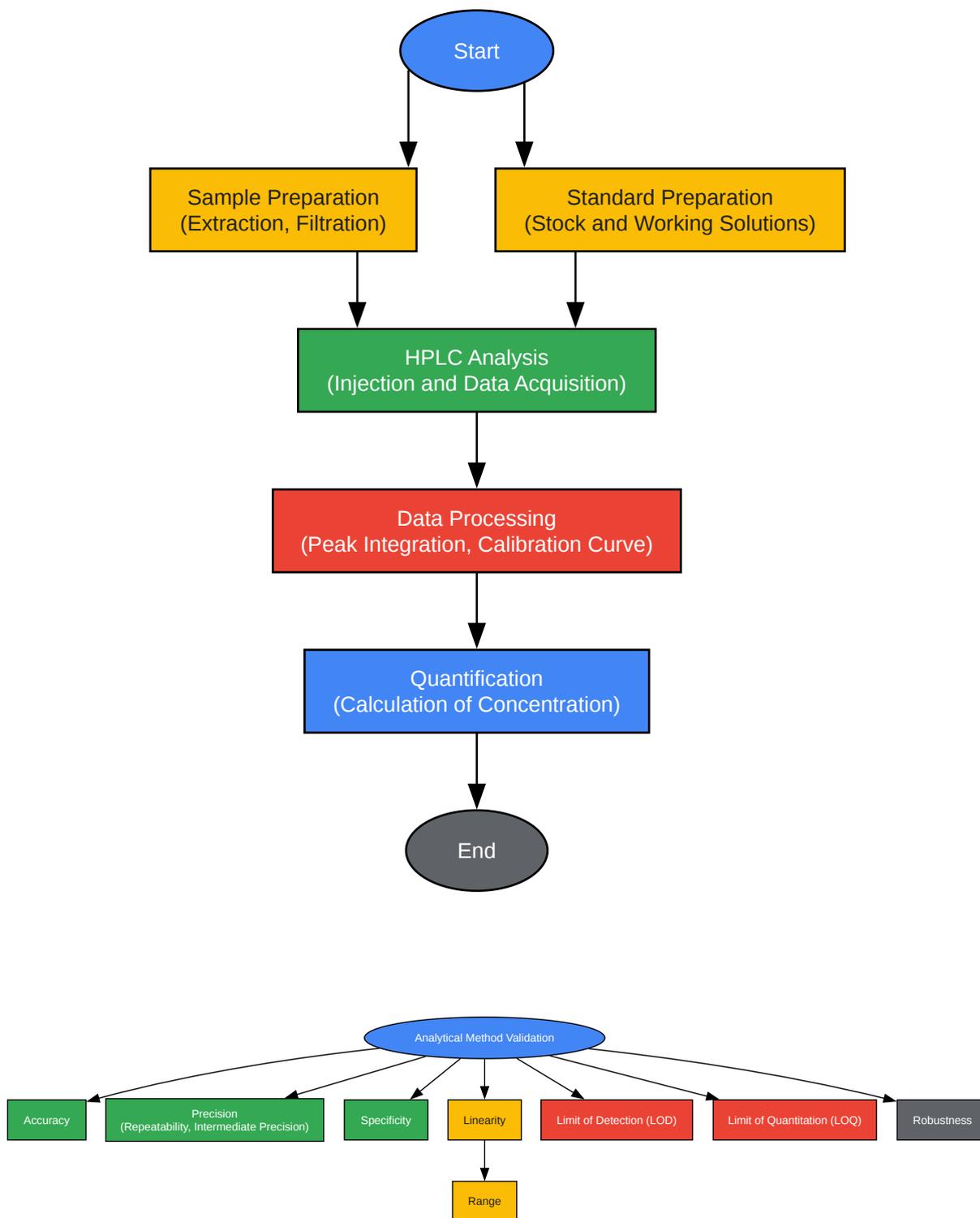


[Click to download full resolution via product page](#)

Caption: The Shikimate Pathway leading to aromatic compounds.

## Experimental Workflow

The diagram below outlines the general workflow for the HPLC analysis of shikimic acid.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Shikimic acid: review of its analytical, isolation, and purification techniques from plant and microbial sources - PMC [pmc.ncbi.nlm.nih.gov]
- 2. oiv.int [oiv.int]
- 3. HPLC Determination of Shikimic Acid on Newcrom BH Column | SIELC Technologies [sielc.com]
- 4. CN105116092B - The HPLC assay method of shikimic acid and 3-dehydroshikimate in pericarpium granati - Google Patents [patents.google.com]
- 5. diyhpl.us [dihpl.us]
- 6. benchchem.com [benchchem.com]
- 7. Extraction and Chromatographic Determination of Shikimic Acid in Chinese Conifer Needles with 1-Benzyl-3-methylimidazolium Bromide Ionic Liquid Aqueous Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. [Determination of shikimic acid in fruit of Illiciaceae plants by HPLC with diode-array detection] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note and Protocol for HPLC Analysis of Shikimic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3318717#hplc-method-development-for-shikimic-acid-analysis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)